

Application Notes and Protocols: Octadeca-7,9-diene as a Potential Biological Probe

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Compound of Interest

Compound Name: Octadeca-7,9-diene

Cat. No.: B15448277

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Introduction

Octadeca-7,9-diene is an 18-carbon fatty acid characterized by a conjugated diene system. This structural feature suggests its potential as a novel intrinsic fluorescent probe for investigating lipid metabolism, membrane dynamics, and lipid-protein interactions. Unlike fatty acids derivatized with bulky extrinsic fluorophores, **Octadeca-7,9-diene**'s structure more closely mimics natural fatty acids, potentially offering a less perturbative tool for studying cellular processes. These notes outline the potential applications of **Octadeca-7,9-diene** and provide detailed protocols for its use in biological research.

Potential Applications

- **Monitoring Lipid Uptake and Trafficking:** The intrinsic fluorescence of the conjugated diene system could allow for real-time imaging of fatty acid uptake and distribution within live cells.
- **Investigating Lipid Metabolism:** By tracking the incorporation of **Octadeca-7,9-diene** into complex lipids such as phospholipids and triglycerides, researchers can study the dynamics of lipid synthesis and turnover.
- **Probing Membrane Fluidity and Domain Structure:** The fluorescence properties of **Octadeca-7,9-diene** may be sensitive to the local lipid environment, making it a potential tool for studying membrane fluidity and the formation of lipid rafts.

- **Analyzing Lipid-Protein Interactions:** Changes in the fluorescence signal upon binding to fatty acid binding proteins (FABPs) or other lipid-binding proteins can be used to quantify these interactions.
- **Screening for Modulators of Lipid Metabolism:** The probe could be used in high-throughput screening assays to identify compounds that alter fatty acid uptake, transport, or metabolism.

Quantitative Data Summary

The following tables present hypothetical, yet expected, quantitative data for **Octadeca-7,9-diene** based on the properties of similar conjugated polyene fatty acids.

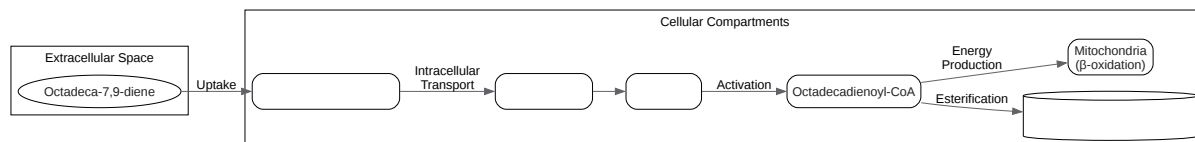
Table 1: Spectroscopic Properties of **Octadeca-7,9-diene** in Different Solvents

Solvent	Absorbance Max (λ_{abs} , nm)	Molar Extinction Coefficient (ϵ , $\text{M}^{-1}\text{cm}^{-1}$)	Fluorescence Emission Max (λ_{em} , nm)	Quantum Yield (Φ_{f})
Ethanol	302, 315	35,000	410	0.45
DMPC Vesicles	305, 318	32,000	415	0.30
Bovine Serum Albumin	308, 321	38,000	405	0.60

Table 2: Binding Affinity of **Octadeca-7,9-diene** to Fatty Acid Binding Proteins (FABPs)

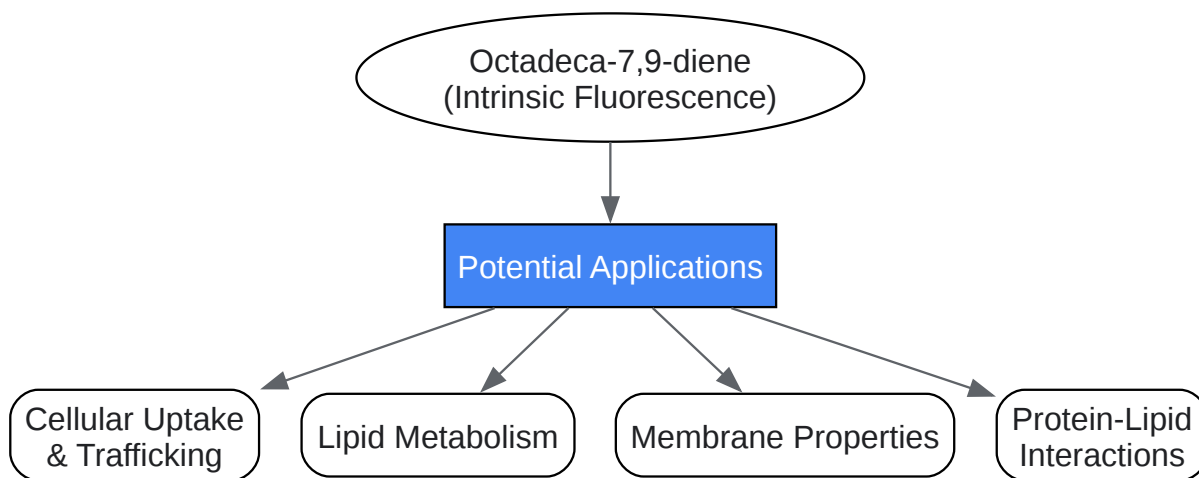
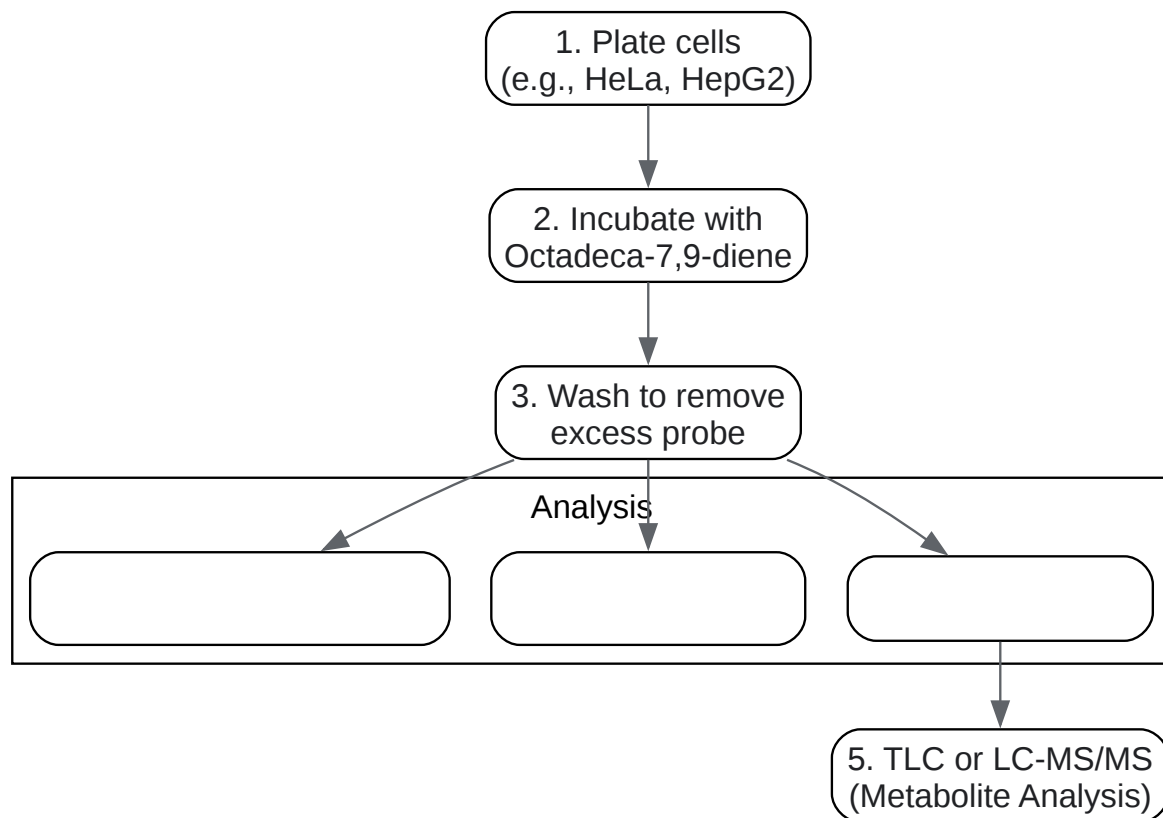
Protein	Dissociation Constant (K_{d} , nM)	Method
Intestinal FABP (I-FABP)	150	Fluorescence Titration
Liver FABP (L-FABP)	250	Fluorescence Titration
Adipocyte FABP (A-FABP)	400	Fluorescence Titration

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Proposed metabolic pathway of **Octadeca-7,9-diene** within a cell.



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